

# Application Notes and Protocols: 2,4-Dibromobenzaldehyde in Agrochemical Research

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## Compound of Interest

Compound Name: 2,4-Dibromobenzaldehyde

Cat. No.: B1584873

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## Introduction

**2,4-Dibromobenzaldehyde** is a halogenated aromatic aldehyde that serves as a versatile intermediate in the synthesis of a variety of organic compounds.[1] While its direct application as an agrochemical is not extensively documented, its chemical structure provides a valuable scaffold for the development of novel pesticides, including fungicides, herbicides, and insecticides. The presence of two bromine atoms on the phenyl ring can enhance the biological activity and modify the physicochemical properties of the resulting molecules. The aldehyde functional group offers a reactive site for the construction of more complex chemical entities.[1]

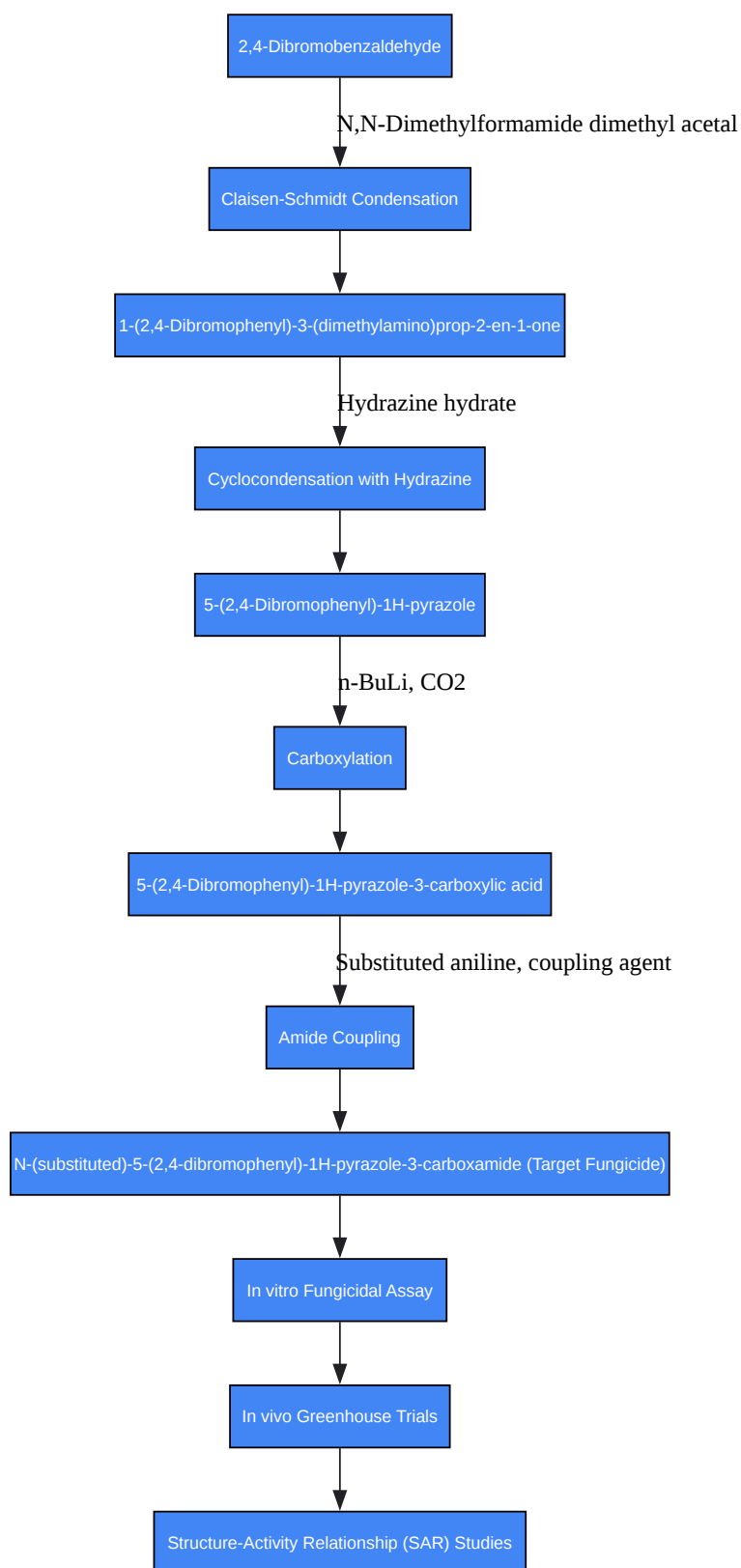
This document provides detailed application notes and protocols for the synthesis of a representative agrochemical candidate, a pyrazole carboxanilide fungicide, using **2,4-Dibromobenzaldehyde** as a key starting material. The protocols are designed to be illustrative of the potential applications of this chemical in agrochemical research and development.

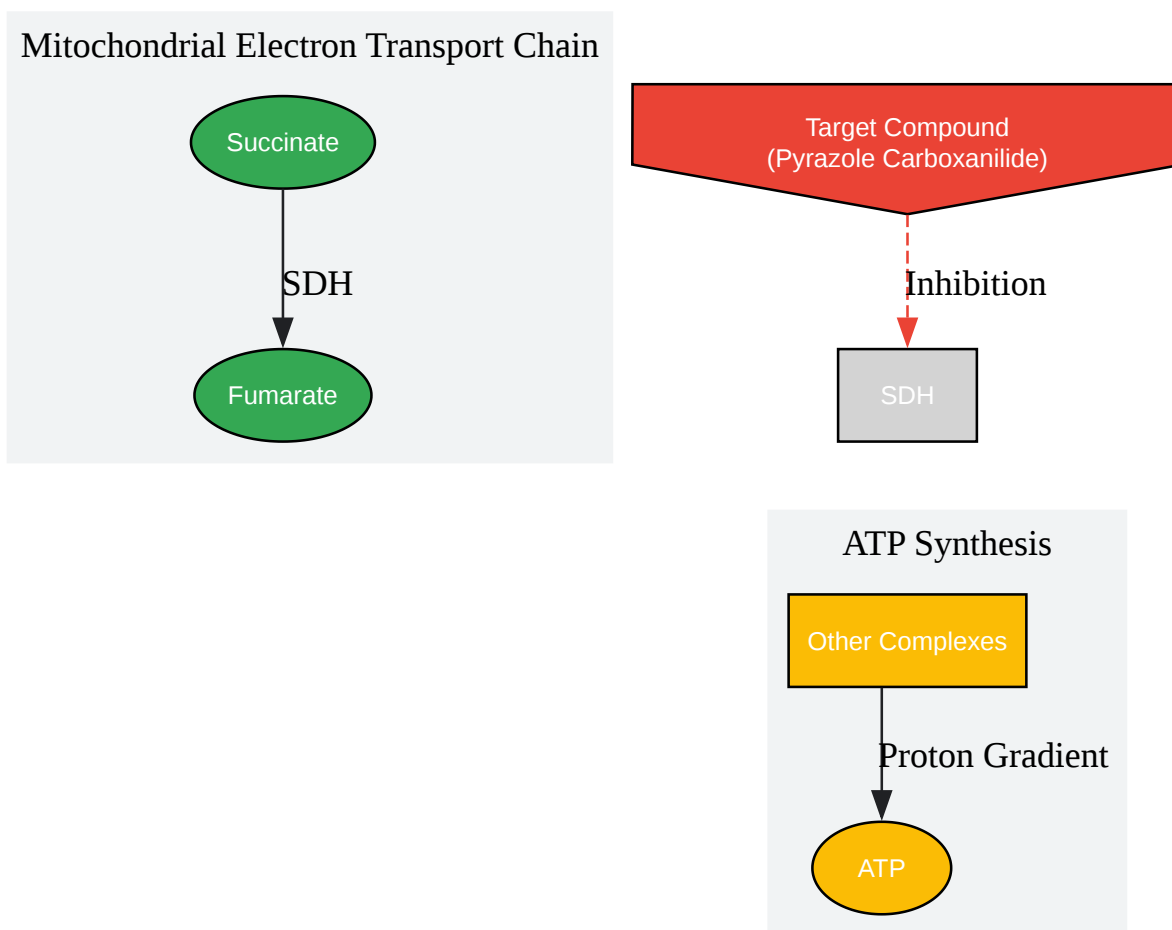
## Application: Synthesis of a Novel Pyrazole Carboxanilide Fungicide

Pyrazole carboxanilides are a well-established class of fungicides that act as succinate dehydrogenase inhibitors (SDHIs), disrupting the mitochondrial electron transport chain in

fungi. The following sections detail the synthesis and hypothetical biological evaluation of a novel pyrazole carboxanilide derived from **2,4-Dibromobenzaldehyde**.

## Logical Workflow for Synthesis and Evaluation





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## References

- 1. Discovery and development of pyrethroid insecticides - PMC [pmc.ncbi.nlm.nih.gov]
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